

# Personal protective equipment for handling 15(S)-HEPE-d5

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## Compound of Interest

Compound Name: 15(S)-HEPE-d5

Cat. No.: B10820485

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## Essential Safety and Handling Guide for 15(S)-HEPE-d5

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **15(S)-HEPE-d5**. Adherence to these protocols is critical for ensuring personnel safety and regulatory compliance in a laboratory setting. This material should be considered hazardous until further information becomes available<sup>[1]</sup>.

Product Information<sup>[2]</sup>

Property	Value
Formal Name	15(S)-hydroxy-5Z,8Z,11Z,13E,17Z-eicosapentaenoic-19,19,20,20,20-d5 acid
Synonyms	15(S)-hydroxy Eicosapentaenoic Acid-d5, 15(S)-hydroxy EPA-d5
CAS Number	2750534-74-6
Molecular Formula	C20H25D5O3
Formula Weight	323.5
Purity	≥99% deuterated forms (d1-d5)
Formulation	A solution in ethanol
Storage Temperature	-20°C
Stability	≥ 2 years

## Hazard Identification and Personal Protective Equipment

**15(S)-HEPE-d5** is supplied as a solution in ethanol, which is a highly flammable liquid and vapor that causes serious eye irritation[3]. It is crucial to handle this compound with care in a well-ventilated area, away from heat, sparks, open flames, and hot surfaces[3].

### Recommended Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling to ensure appropriate PPE is selected.

PPE Category	Minimum Requirement	Recommended for Splash Hazard or Potent Compound Handling
Eye and Face Protection	Safety glasses with side shields <sup>[4]</sup>	Chemical splash goggles or a face shield
Hand Protection	Powder-free nitrile or neoprene gloves	Double gloving
Body Protection	Lab coat	Disposable gown or a Tyvek suit
Respiratory Protection	Not generally required with adequate ventilation	Use in a fume hood is recommended.

## Operational Plan: Step-by-Step Handling Procedure

### Preparation:

- Read and understand the Safety Data Sheet (SDS) for **15(S)-HEPE-d5** and ethanol.
- Ensure a chemical fume hood is available and functioning correctly.
- Gather all necessary materials, including PPE, spill cleanup supplies, and waste containers.
- Allow the vial to warm to room temperature before opening to prevent condensation.

### Handling:

- Don the appropriate PPE as outlined in the table above.
- Perform all manipulations of **15(S)-HEPE-d5** within a chemical fume hood to minimize inhalation exposure.
- Ground and bond the container and receiving equipment to prevent static discharge.
- Use only non-sparking tools.

- To change the solvent, evaporate the ethanol under a gentle stream of nitrogen and immediately add the desired solvent, such as DMSO or dimethylformamide.

Post-Handling:

- Tightly seal the vial of **15(S)-HEPE-d5** and store it at -20°C.
- Thoroughly wash hands and any exposed skin with soap and water after handling.
- Clean the work area and any equipment used.

## Disposal Plan

Proper disposal of **15(S)-HEPE-d5** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

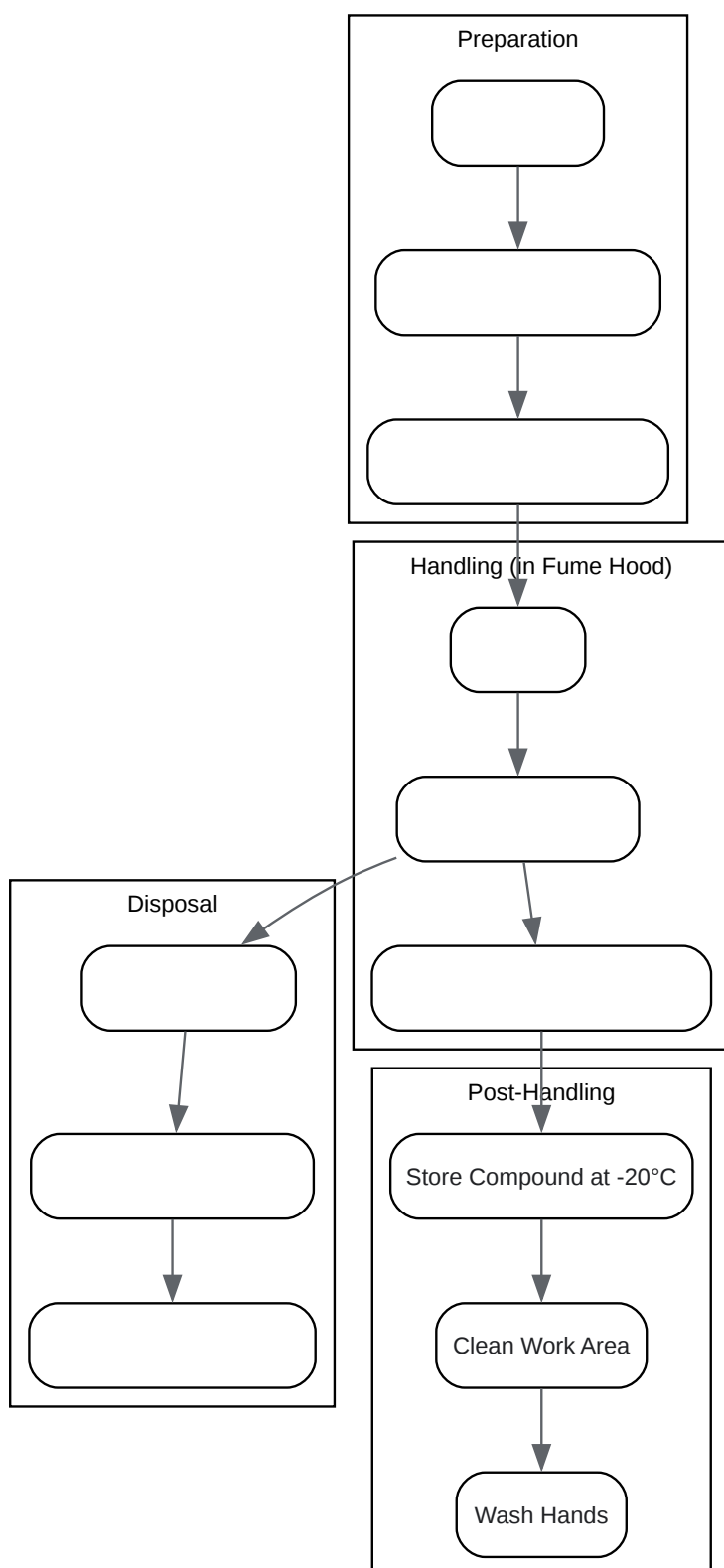
Waste Segregation and Collection:

- Solid Waste: All solid waste contaminated with **15(S)-HEPE-d5**, such as gloves, pipette tips, and empty vials, should be collected in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Unused **15(S)-HEPE-d5** solution and any liquid waste generated during the experiment should be collected in a separate, labeled hazardous waste container for flammable liquids. Do not pour down the drain.

Disposal Procedure:

- All waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures. Used and waste solvents should be kept separate and clearly marked.

## Workflow for Handling 15(S)-HEPE-d5



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Caption: Workflow for Handling **15(S)-HEPE-d5**

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## References

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